

# Chemical formula and molecular weight of Thymolsulfonephthalein

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## Compound of Interest

Compound Name: *Thymol Blue*

Cat. No.: *B033927*

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## An In-depth Technical Guide on Thymolsulfonephthalein

For Researchers, Scientists, and Drug Development Professionals

This document provides core chemical information for Thymolsulfonephthalein, a compound commonly utilized in laboratory settings.

### Core Chemical Properties

Thymolsulfonephthalein, also known as **Thymol Blue**, is a brownish-green or reddish-brown crystalline powder.<sup>[1]</sup> It is primarily used as a pH indicator in various chemical and biological applications.<sup>[1][2]</sup> The compound is insoluble in water but soluble in alcohol and dilute alkali solutions.<sup>[1]</sup>

Below is a summary of the key quantitative data for Thymolsulfonephthalein.

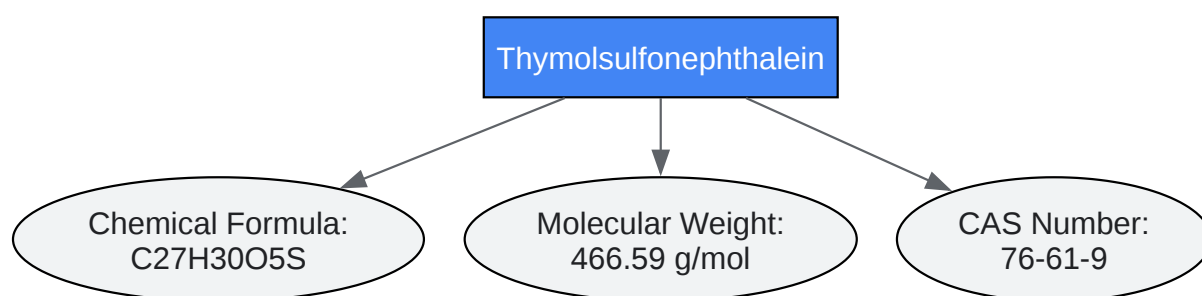
Property	Value
Chemical Formula	C <sub>27</sub> H <sub>30</sub> O <sub>5</sub> S <sup>[1][2][3]</sup>
Molecular Weight	466.59 g·mol <sup>-1</sup> <sup>[1]</sup>
CAS Number	76-61-9 <sup>[1][2][3]</sup>

## Experimental Protocols & Further Data

The information provided in this guide is based on established chemical data. As Thymolsulfonephthalein is a well-characterized pH indicator, detailed experimental protocols for its synthesis and basic characterization are widely available in standard organic chemistry literature. For specific applications, such as its use in titration or as a biological stain, protocols would be dictated by the particular experimental context. The nature of this compound, as a single small molecule, does not lend itself to the description of signaling pathways or complex experimental workflows in the same manner as a biological process or a multi-step synthesis.

## Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the compound and its fundamental chemical properties.



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Caption: Core properties of Thymolsulfonephthalein.

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## References

- 1. Thymol blue - Wikipedia [en.wikipedia.org]

- 2. grokipedia.com [grokipedia.com]
- 3. Thymol Blue | C<sub>27</sub>H<sub>30</sub>O<sub>5</sub>S | CID 65565 - PubChem [pubchem.ncbi.nlm.nih.gov]
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